

A Researcher's Guide to Sourcing and Utilizing Glycocholic Acid-d4

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Compound of Interest		
Compound Name:	Glycocholic acid-d4	
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For researchers and professionals in drug development and life sciences, the use of isotopically labeled internal standards is crucial for achieving accurate and reproducible quantitative results. This guide provides an in-depth overview of **Glycocholic acid-d4**, a deuterated analog of glycocholic acid, covering its suppliers, applications in research, experimental protocols, and its role in cellular signaling.

Sourcing Glycocholic Acid-d4 for Research

Glycocholic acid-d4 is primarily utilized as an internal standard for the quantification of endogenous glycocholic acid in biological samples using mass spectrometry (MS) techniques such as gas chromatography-mass spectrometry (GC-MS) and liquid chromatography-mass spectrometry (LC-MS).[1][2][3] Several reputable suppliers offer this compound for research purposes. The table below summarizes key information from various suppliers to aid in procurement decisions.



Supplier	Product Name	CAS Number	Molecular Formula	Purity/For m	Available Quantitie s/Concen tration	Storage
Cayman Chemical	Glycocholic Acid-d4	1201918- 15-1	C26H39D4N O6	≥99% deuterated forms (d1- d4)	100 μg	-20°C
Glycocholic Acid-d4 MaxSpec® Standard	1201918- 15-1	C26H39D4N O6	Quantitativ e grade standard	50 μg/ml in Methanol	-20°C	
Avanti Polar Lipids (via Sigma- Aldrich)	Glycocholic acid-d4	1201918- 15-1	С26Н39D4N О6	99% (MS)	1 x 100 μg (100 μg/mL in methanol)	-20°C
MedChem Express	Glycocholic acid-d4	1201918- 15-1	C26H39D4N O6	Not specified	1mg, 5mg	-20°C (powder)
Cambridge Isotope Laboratorie s, Inc.	Glycocholic acid (2,2,4,4- D ₄ , 98%)	1201918- 15-1	C26H39D4N O6	96% Chemical Purity	10 mg	Room temperatur e
VIVAN Life Sciences	Glycocholic Acid-d4	1201918- 15-1	C26H39D4N О5	Not specified	Not specified	Not specified

Experimental Protocol: Quantification of Glycocholic Acid in Serum by LC-MS/MS

The primary application of **Glycocholic acid-d4** is as an internal standard in isotope dilution mass spectrometry for the accurate quantification of glycocholic acid.[4] Below is a detailed methodology for a typical experiment.



Objective: To determine the concentration of glycocholic acid in human serum samples.

Materials and Reagents:

- · Glycocholic acid standard
- Glycocholic acid-d4 (internal standard)
- Acetonitrile (ACN), LC-MS grade
- Isopropanol (IPA), LC-MS grade
- Ammonium formate
- Formic acid
- · Water, LC-MS grade
- Human serum samples
- Protein precipitation plates or microcentrifuge tubes

Instrumentation:

- Ultra-Performance Liquid Chromatography (UPLC) system
- Tandem Mass Spectrometer (MS/MS)

Procedure:

- Preparation of Standards and Internal Standard Working Solutions:
 - Prepare a stock solution of glycocholic acid in methanol.
 - Prepare a stock solution of **Glycocholic acid-d4** in methanol.
 - From the stock solutions, prepare a series of calibration standards by serial dilution.



- Prepare a working solution of the internal standard (Glycocholic acid-d4) at a fixed concentration.
- Sample Preparation (Protein Precipitation):
 - Thaw serum samples on ice.
 - To 100 μL of serum, add a known amount of the Glycocholic acid-d4 internal standard working solution.
 - Add 3 volumes of cold acetonitrile to precipitate proteins.
 - Vortex mix for 1 minute.
 - Centrifuge at high speed (e.g., 14,000 rpm) for 10 minutes to pellet the precipitated protein.
 - Transfer the supernatant to a clean tube or a 96-well plate for LC-MS/MS analysis.
- LC-MS/MS Analysis:
 - Chromatographic Separation:
 - Column: A suitable C18 reversed-phase column (e.g., Cortecs T3 2.7um, 2.1 x 30 mm).
 - Mobile Phase A: Water with 0.1% of 200 mM ammonium formate and 0.01% formic acid.[5]
 - Mobile Phase B: 50:50 Acetonitrile:Isopropanol with 0.1% of 200 mM ammonium formate and 0.01% formic acid.[5]
 - Gradient: A suitable gradient to separate glycocholic acid from other bile acids.
 - Flow Rate: A typical flow rate for UPLC is 0.4-0.6 mL/min.
 - Injection Volume: 10 μL.[5]
 - Mass Spectrometry Detection:



- Ionization Mode: Electrospray Ionization (ESI) in negative mode.
- Detection Mode: Multiple Reaction Monitoring (MRM).
- MRM Transitions: Monitor the specific precursor-to-product ion transitions for both unlabeled glycocholic acid and the deuterated internal standard (Glycocholic acid-d4).
 For example, for Glycocholic acid-d4, a potential transition is m/z 468.28 -> 74.00.[5]

• Data Analysis:

- Integrate the peak areas for both the endogenous glycocholic acid and the Glycocholic acid-d4 internal standard.
- Calculate the ratio of the peak area of the analyte to the peak area of the internal standard.
- Construct a calibration curve by plotting the peak area ratio against the concentration of the calibration standards.
- Determine the concentration of glycocholic acid in the unknown serum samples by interpolating their peak area ratios from the calibration curve.



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Caption: Experimental workflow for the quantification of glycocholic acid using an internal standard.

Role in Cellular Signaling

Glycocholic acid is not merely a digestive aid but also a signaling molecule that modulates various metabolic pathways.[6] It exerts its effects primarily through the activation of nuclear





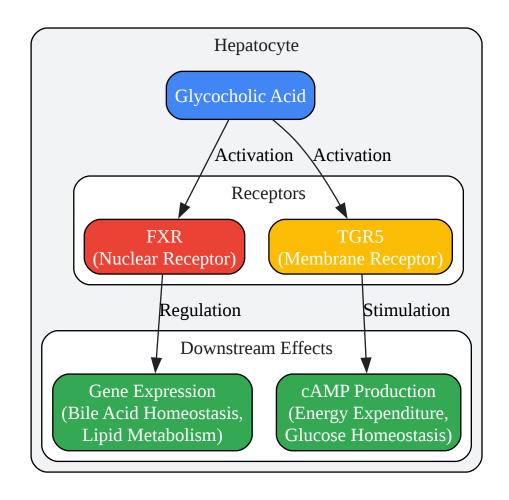


and cell surface receptors, most notably the Farnesoid X Receptor (FXR) and the Takeda G-protein coupled receptor 5 (TGR5).[7][8][9]

- Farnesoid X Receptor (FXR): Glycocholic acid can influence the expression of genes regulated by FXR, a key player in bile acid, lipid, and glucose homeostasis.[7] Activation of FXR by bile acids initiates a signaling cascade that, among other effects, can regulate the expression of genes involved in bile acid synthesis and transport.[7]
- Takeda G-protein coupled receptor 5 (TGR5): Glycocholic acid can also activate TGR5, a
 membrane-bound receptor.[7] This interaction can lead to the activation of downstream
 signaling pathways, such as the production of cyclic AMP (cAMP), which can influence
 energy expenditure and glucose metabolism.[8]

Dysregulation of glycocholic acid levels and its signaling pathways has been implicated in various pathological conditions, including cholestasis, inflammation, and cancer.[6] For instance, elevated serum levels of glycocholic acid have been observed in patients with hepatocellular carcinoma.[2]





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Caption: Simplified signaling pathways of Glycocholic Acid.

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